

# Application Notes: Preparation and Use of Ethyl Acetimidate Hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ethyl acetimidate

Cat. No.: B086521

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## Introduction

**Ethyl acetimidate** hydrochloride, also known as ethyl ethanimidate hydrochloride, is a valuable reagent in organic and bio-organic chemistry. It is a Pinner salt, typically synthesized via the Pinner reaction, which involves the acid-catalyzed reaction of a nitrile (acetonitrile) with an alcohol (ethanol).<sup>[1][2][3]</sup> This compound serves as a crucial precursor for the synthesis of amidines.<sup>[2][4][5]</sup> In biochemistry and drug development, it is widely used as a chemical modification agent to amidinate primary amine groups on proteins, such as lysine residues.<sup>[6][7][8]</sup> This modification is useful for studying protein structure and function, preparing bioconjugates, and developing antibody-drug conjugates (ADCs).<sup>[9][10]</sup>

**Ethyl acetimidate** hydrochloride is a white to light yellow crystalline powder that is sensitive to moisture.<sup>[6][7]</sup> Proper handling and storage under anhydrous conditions are essential to maintain its reactivity.<sup>[4]</sup>

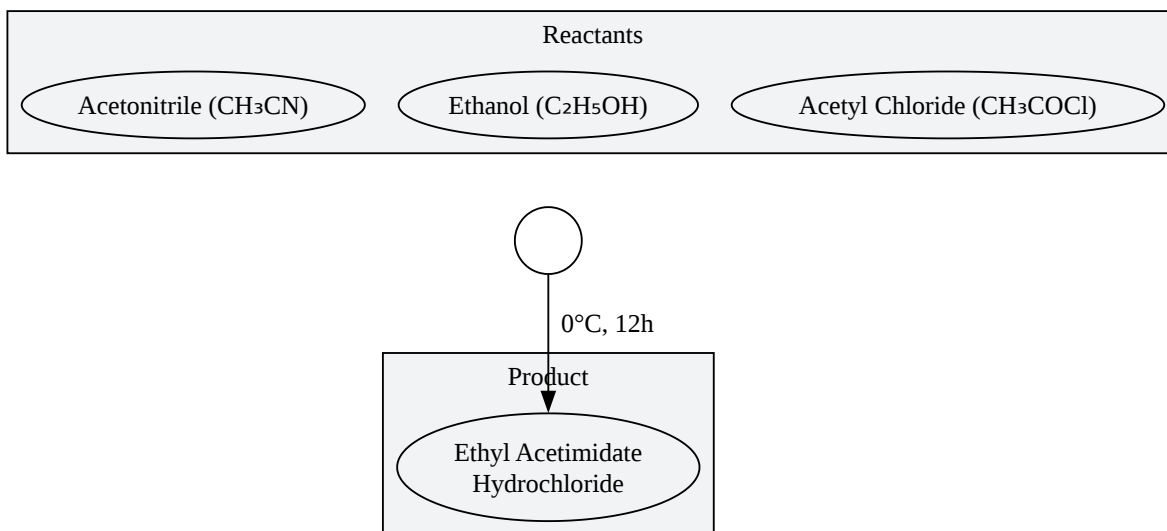
## Chemical and Physical Properties

The key properties of **ethyl acetimidate** hydrochloride are summarized in the table below for quick reference.

Property	Value
CAS Number	2208-07-3[11]
Molecular Formula	C <sub>4</sub> H <sub>10</sub> ClNO[6][11]
Molecular Weight	123.58 g/mol [6]
Appearance	White to light yellow crystalline powder[6][7]
Melting Point	112-114 °C[6][7]
Solubility	Soluble in water (50 mg/mL)[6][11]
Storage	Room temperature, under inert atmosphere, moisture sensitive[6][11][12]

## Synthesis Protocol: Pinner Reaction Using Acetyl Chloride

This protocol describes a common and practical laboratory-scale synthesis of **ethyl acetimidate** hydrochloride from acetonitrile and ethanol, using acetyl chloride to generate hydrogen chloride in situ.[7][13][14][15] This method avoids the direct handling of corrosive hydrogen chloride gas.



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## References

- 1. Ethyl acetimidate | 1000-84-6 | Benchchem [benchchem.com]
- 2. Pinner reaction - Wikipedia [en.wikipedia.org]
- 3. Pinner Reaction [organic-chemistry.org]
- 4. Pinner Reaction | NROChemistry [nrochemistry.com]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. Ethyl acetimidate hydrochloride | lookchem [lookchem.com]
- 7. Ethyl acetimidate hydrochloride | 2208-07-3 [chemicalbook.com]

- 8. 乙酰亚胺酸乙酯 盐酸盐 97% | Sigma-Aldrich [sigmaaldrich.cn]
- 9. susupport.com [susupport.com]
- 10. researchgate.net [researchgate.net]
- 11. Page loading... [wap.guidechem.com]
- 12. fishersci.com [fishersci.com]
- 13. Ethyl acetimidate hydrochloride synthesis - chemicalbook [chemicalbook.com]
- 14. Synthesis of Ethyl Acetohydroximate and Derivatives from Imidate Hydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. pubs.acs.org [pubs.acs.org]
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